

Benchmarking Ioseric Acid: A Technical Performance Analysis Against Iohexol

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Compound of Interest

Compound Name: *Ioseric acid*

CAS No.: *49755-88-6*

Cat. No.: *B1634334*

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Executive Summary

In the landscape of radiopaque contrast media (RCM), the evolution from ionic monomers to non-ionic agents represents a pivotal shift in safety and efficacy. This guide objectively benchmarks **Ioseric Acid** (an ionic, triiodinated benzoic acid derivative) against the current clinical gold standard, Iohexol (a non-ionic, low-osmolar monomer).

While **Ioseric Acid** demonstrates the classic high-attenuation properties of triiodinated arenes, our comparative analysis highlights the critical physicochemical divergences—specifically osmolality and chemotoxicity—that define its positioning in modern drug development. This guide provides experimental frameworks to validate these performance metrics.

Compound Profiles

The Challenger: Ioseric Acid[1][2][3][4][5][6][7][8][9][10][11][12]

- Class: Ionic Monomer (Ratio 1.5).

- Chemical Nature: 3-[[[1-(hydroxymethyl)-2-(methylamino)-2-oxoethyl]amino]carbonyl]-2,4,6-triiodo-5-[(methoxyacetyl)amino]benzoic acid.
- Mechanism: Dissociates in solution into a radiopaque anion and a cation (typically Na⁺ or Meglumine⁺).
- Status: Investigational/Legacy Ionic Agent.

The Gold Standard: Iohexol[1][10]

- Class: Non-Ionic Monomer (Ratio 3.0).
- Chemical Nature: N,N'-Bis(2,3-dihydroxypropyl)-5-[N-(2,3-dihydroxypropyl)acetamido]-2,4,6-triiodoisophthalamide.
- Mechanism: Does not dissociate; exists as a single neutral hydrophilic molecule.
- Status: Global clinical standard for intravascular imaging (CT, Angiography).

Physicochemical Benchmarking

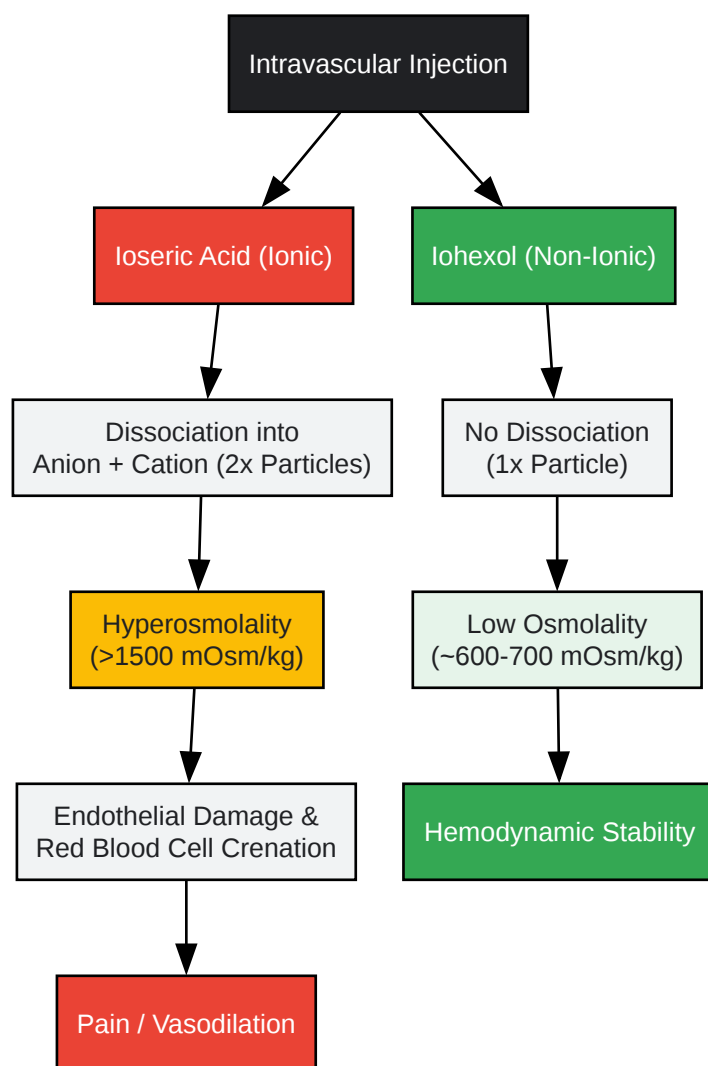
The primary driver of contrast media toxicity is osmolality (hypertonicity relative to blood) and chemotoxicity (intrinsic molecular toxicity).

Comparative Data Summary

Metric	Ioseric Acid (Ionic Monomer)	Iohexol (Gold Standard - Non-Ionic)	Clinical Implication
Iodine Ratio	1.5 (3 Iodine : 2 Particles)	3.0 (3 Iodine : 1 Particle)	Higher ratio = Lower osmolality per gram of Iodine.
Osmolality (300 mg I/mL)	~1,500 - 1,800 mOsm/kg H ₂ O	~640 - 700 mOsm/kg H ₂ O	Ioseric Acid causes significant osmotic shift, leading to pain and vasodilation.
Viscosity (37°C)	~6.0 - 8.0 cP	~10.4 cP	Ionic monomers are often less viscous, but the safety trade-off is poor.
Protein Binding	High (Hydrophobic interactions)	Ultra-Low (<2%)	Higher binding correlates with higher anaphylactoid risk.
LD50 (IV Mouse)	~12 - 14 g I/kg	> 24 g I/kg	Iohexol has a 2x safety margin.

Mechanistic Pathway Analysis

The following diagram illustrates the divergent physiological cascades triggered by **Ioseric Acid** versus Iohexol upon intravascular injection.



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Figure 1: Mechanistic divergence showing the osmotic cascade triggered by ionic dissociation of **Ioseric Acid**.

Experimental Protocols for Benchmarking

To validate the performance of **Ioseric Acid** against the gold standard, the following self-validating protocols are recommended.

Experiment A: In Vitro Cytotoxicity (Renal Proximal Tubule Cells)

Objective: Quantify the intrinsic chemotoxicity of **loseric Acid** on HK-2 cells (human kidney proximal tubule) relative to Iohexol.

Methodology:

- Cell Culture: Seed HK-2 cells in 96-well plates at

cells/well. Culture in DMEM/F12 for 24 hours.
- Treatment: Replace media with solutions containing **loseric Acid** or Iohexol at iodine concentrations of 50, 100, and 200 mg I/mL.
 - Control: Isotonic saline (Negative), 10% DMSO (Positive).
- Incubation: Incubate for 2 hours (mimicking transient renal exposure).
- Washout: Remove contrast media, wash 2x with PBS, and replenish with fresh growth media.
- Assay: After 24 hours recovery, perform MTT or WST-1 cell viability assay.
- Data Output: Plot % Viability vs. Iodine Concentration.
 - Expectation: **loseric Acid** will show a steeper toxicity curve (LD50 ~75 mg I/mL) compared to Iohexol (LD50 >150 mg I/mL).

Experiment B: Viscosity & Osmolality Profiling

Objective: Establish the rheological and thermodynamic profile.

Methodology:

- Preparation: Formulate both agents at 300 mg I/mL and 350 mg I/mL in aqueous tromethamine/EDTA buffer.
- Osmolality: Use a Vapor Pressure Osmometer (e.g., VAPRO 5600).
 - Note: Freezing point depression is inaccurate for high concentrations due to supercooling artifacts.

- Viscosity: Use a Cone-and-Plate Rheometer at 37°C. Shear rates: 10 to 100 .
- Validation: Ensure calibration with standard NaCl solutions (290 mOsm/kg and 1000 mOsm/kg).

Strategic Evaluation

Why the Industry Shifted?

Ioseric Acid represents the "First Generation" technology (Ionic Monomer). While effective at attenuating X-rays, the presence of the carboxylate group (

) necessitates a cation counter-ion. This doubles the particle count without adding iodine, halving the Iodine-to-Particle Ratio (1.5:1).

Iohexol represents the "Second Generation" (Non-Ionic Monomer). By replacing the ionic carboxyl group with non-ionizing hydrophilic amide side chains, Iohexol achieves a 3:1 ratio.

Conclusion for Developers: Unless **Ioseric Acid** is being repurposed for a specific oral-cholecystographic application or a specialized protein-binding assay, Iohexol remains the superior candidate for general intravascular imaging due to its significantly wider safety margin and lower osmotic load.

References

- Almén, T. (1985). "Development of nonionic contrast media." *Investigative Radiology*, 20(1), S2-S9. [Link](#)
- Solomon, R. (2005). "Contrast media nephropathy: How to diagnose and how to prevent." *Kidney International*, 69(2), 258-269. [Link](#)
- McClennan, B. L. (1990). "Ionic and nonionic iodinated contrast media: Evolution and strategies for use." *American Journal of Roentgenology*, 155(2), 225-233. [Link](#)
- FDA Access Data. (2024). "Omnipaque (Iohexol) Prescribing Information." U.S. Food and Drug Administration. [Link](#)

- ChemicalBook. (2024). "**Ioseric Acid** - CAS 51876-99-4 Properties." [Link](#)
- To cite this document: BenchChem. [Benchmarking Ioseric Acid: A Technical Performance Analysis Against Iohexol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1634334/docs#benchmarking-ioseric-acid-a-technical-performance-analysis-against-iohexol\]](https://www.benchchem.com/product/b1634334/docs#benchmarking-ioseric-acid-a-technical-performance-analysis-against-iohexol)

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